

7-Methyl-1-benzofuran-2-carboxylic acid molecular weight and formula

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Compound of Interest

Compound Name: 7-Methyl-1-benzofuran-2-carboxylic acid

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An In-depth Technical Guide to 7-Methyl-1-benzofuran-2-carboxylic Acid

This technical guide provides a comprehensive overview of **7-Methyl-1-benzofuran-2-carboxylic acid**, a benzofuran derivative of interest to researchers in medicinal chemistry and organic synthesis. This document details its physicochemical properties, potential synthetic routes, and key analytical data, tailored for researchers, scientists, and drug development professionals.

Core Properties and Data

7-Methyl-1-benzofuran-2-carboxylic acid is a solid, typically appearing as an off-white to light yellow powder.^[1] Its chemical structure consists of a benzofuran core with a methyl group at the 7-position and a carboxylic acid group at the 2-position.

Physicochemical and Identification Data

The key quantitative data for **7-Methyl-1-benzofuran-2-carboxylic acid** are summarized in the table below for ease of reference and comparison.

Property	Value
Molecular Formula	C ₁₀ H ₈ O ₃
Molecular Weight	176.17 g/mol [1] [2]
CAS Number	17349-64-3
Melting Point	222-225 °C
Boiling Point (Predicted)	327.7 ± 22.0 °C [1]
Density (Predicted)	1.303 ± 0.06 g/cm ³ [1]
pKa (Predicted)	3.16 ± 0.30 [1]
IUPAC Name	7-methyl-1-benzofuran-2-carboxylic acid
InChI Key	ZGVCUDGNUWNJDI-UHFFFAOYSA-N

Synthesis and Experimental Protocols

The synthesis of benzofuran-2-carboxylic acid derivatives can be achieved through various synthetic routes.[\[3\]](#)[\[4\]](#) A common and effective method involves the reaction of a substituted salicylaldehyde with an α -halo ester, followed by hydrolysis of the resulting ester.

General Experimental Protocol for Synthesis

The following protocol describes a general two-step synthesis for a benzofuran-2-carboxylic acid derivative, which can be adapted for **7-Methyl-1-benzofuran-2-carboxylic acid** starting from 2-hydroxy-3-methylbenzaldehyde.

Step 1: Synthesis of Ethyl 7-Methyl-1-benzofuran-2-carboxylate[\[4\]](#)

- To a solution of 2-hydroxy-3-methylbenzaldehyde (1 mmol) in acetonitrile (100 mL), add anhydrous potassium carbonate (K₂CO₃, 3.0 mmol).
- Slowly add ethyl bromoacetate (1.2 mmol) to the reaction mixture at ambient temperature.
- Reflux the reaction mixture for 24 hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).

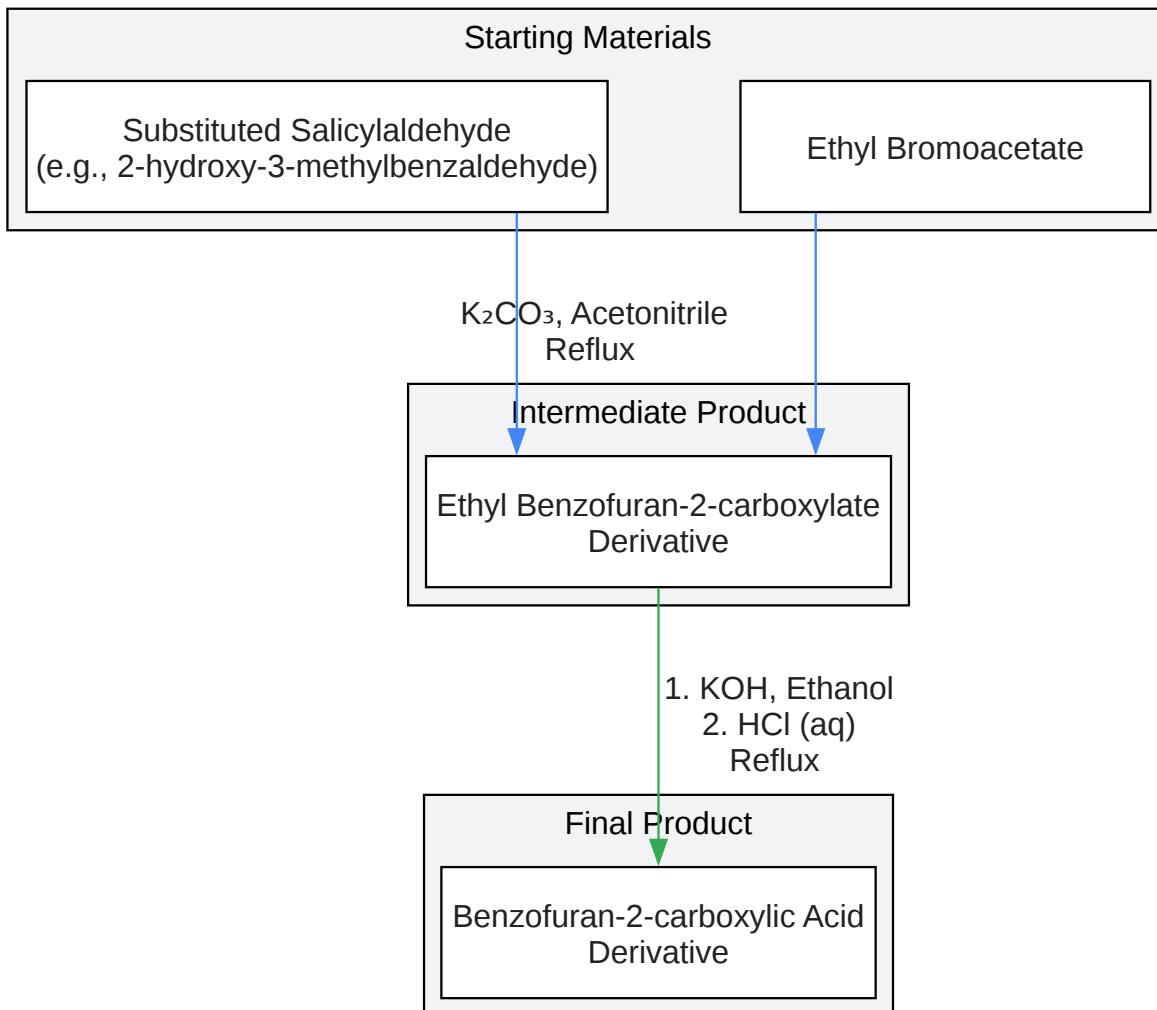
- After completion, remove the solvent under reduced pressure.
- Dissolve the crude product in ethyl acetate (200 mL) and wash the solution with 5% dilute HCl.
- Separate the organic layer and wash with water (50 mL) and then brine solution (50 mL).
- Dry the organic layer over anhydrous sodium sulfate and concentrate under vacuum to yield the crude ester.
- Purify the product by column chromatography if necessary.

Step 2: Hydrolysis to **7-Methyl-1-benzofuran-2-carboxylic acid**^{[4][5]}

- Dissolve the ethyl 7-methyl-1-benzofuran-2-carboxylate from Step 1 in ethanol (80 mL) and cool the mixture to 10°C.
- Prepare a solution of potassium hydroxide (KOH, 2.0 mmol) in water and add it drop-wise to the cooled ester solution.
- After the addition is complete, reflux the resulting mixture for 2-3 hours.
- Remove the excess ethanol under reduced pressure.
- To the resulting solid, add aqueous HCl (e.g., 10%, 30 mL) to precipitate the carboxylic acid. ^{[4][5]}
- Collect the solid precipitate by filtration and wash with water (50 mL).
- Dry the solid to obtain **7-Methyl-1-benzofuran-2-carboxylic acid**.

Synthesis Workflow Visualization

The following diagram illustrates the general synthetic pathway for producing benzofuran-2-carboxylic acid derivatives.



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General synthesis workflow for benzofuran-2-carboxylic acids.

Safety and Handling

7-Methyl-1-benzofuran-2-carboxylic acid is associated with hazard statements H315 (causes skin irritation), H319 (causes serious eye irritation), and H335 (may cause respiratory irritation). Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this compound. Work should be conducted in a well-ventilated area or a fume hood.

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